

Spiranthesol: A Technical Overview of a Dimeric Dihydrophenanthrene

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Compound of Interest

Compound Name: *Spiranthesol*

Cat. No.: *B13913162*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery and current scientific understanding of **Spiranthesol**, a naturally occurring dimeric dihydrophenanthrene. While the initial isolation and structural elucidation of this compound have been documented, this paper will also highlight the significant gaps in the existing research, particularly concerning its biological activity and mechanism of action.

Discovery and History

Spiranthesol was first isolated in 1990 by a team of researchers led by Yasuhiro Tezuka from the Research Institute for Wakan-Yaku (Oriental Medicines) at Toyama Medical and Pharmaceutical University in Japan. The compound was extracted from the roots of the orchid *Spiranthes sinensis* (PERS.) AMES var. *amoena* (M. BIEBERSON) HARA, a plant used in traditional medicine.

The discovery was part of a broader investigation into the chemical constituents of *Spiranthes sinensis*. Alongside **Spiranthesol**, several other new dihydrophenanthrene derivatives were identified, including spiranthoquinone, spiranthol-C, and spirasineol-B. The structure of **Spiranthesol** was determined using spectroscopic methods, including ¹H-detected heteronuclear multiple-bond multiple-quantum coherence (HMBC) spectroscopy, a then-advanced NMR technique.

Chemical Properties

Spiranthesol is a dimeric dihydrophenanthrene. Its chemical structure and properties are summarized in the table below.

Property	Value
Molecular Formula	C ₄₀ H ₄₂ O ₆
Molecular Weight	618.76 g/mol
IUPAC Name	9,9',10,10'-tetrahydro-2',7-dimethoxy-1,8'-bis(3-methyl-2-buten-1-yl)-[3,3'-Biphenanthrene]-2,4',5,7'-tetrol
Class	Phenanthrene Derivative

Biological Activity and Signaling Pathways: A Knowledge Gap

A thorough review of the scientific literature reveals a significant lack of research on the biological activity of isolated **Spiranthesol**. While extracts of *Spiranthes sinensis* and other phenanthrene derivatives isolated from the plant have been reported to possess various biological activities—including anti-inflammatory, anti-cancer, and antioxidant properties—no specific quantitative data (e.g., IC₅₀, EC₅₀) for **Spiranthesol** has been published.

Consequently, there is no information available regarding the specific signaling pathways that **Spiranthesol** may modulate. The general biological activities of related phenanthrenes suggest potential interactions with pathways involved in inflammation (e.g., NF-κB, MAPK) and cell proliferation (e.g., apoptosis-related pathways), but this remains purely speculative in the absence of direct experimental evidence for **Spiranthesol**.

Experimental Protocols

The original 1990 publication by Tezuka et al. describes the protocol for the isolation and structural elucidation of **Spiranthesol**.

Isolation of Spiranthesol

A generalized workflow for the isolation of **Spiranthesol**, based on the initial discovery, is presented below.

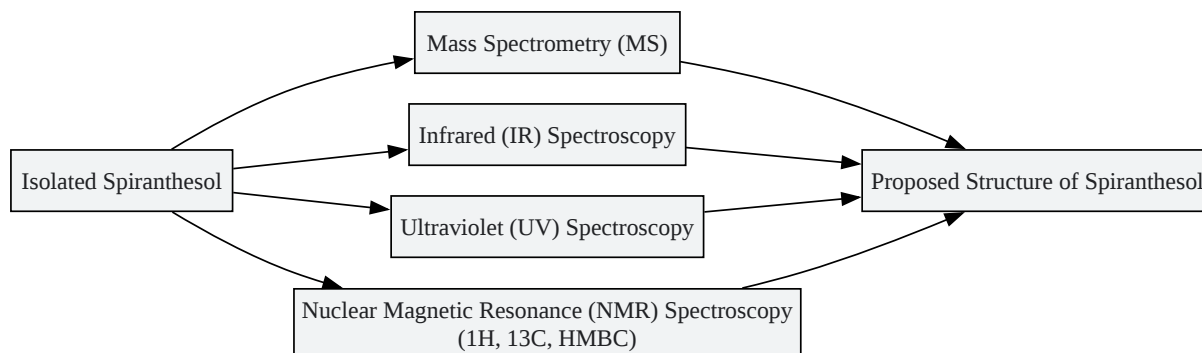
Caption: Generalized workflow for the isolation of **Spiranthesol**.

Detailed Steps:

- Extraction: The dried roots of *Spiranthes sinensis* are extracted with methanol.
- Partitioning: The methanol extract is partitioned with chloroform to separate compounds based on polarity.
- Chromatography: The chloroform-soluble fraction is subjected to column chromatography on silica gel.
- Purification: Fractions containing compounds of interest are further purified using repeated chromatography.
- Isolation: **Spiranthesol** is isolated as a pure compound.

Structure Elucidation

The structure of **Spiranthesol** was determined using a combination of spectroscopic techniques, which is a standard workflow in natural product chemistry.



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